

Technical Support Center: Synthesis of 1-(3-Chlorophenyl)piperazine Dihydrochloride

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Compound of Interest

Compound Name: 1-(3-Chlorophenyl)piperazine
dihydrochloride

CAS No.: 51639-49-7

Cat. No.: B1251611

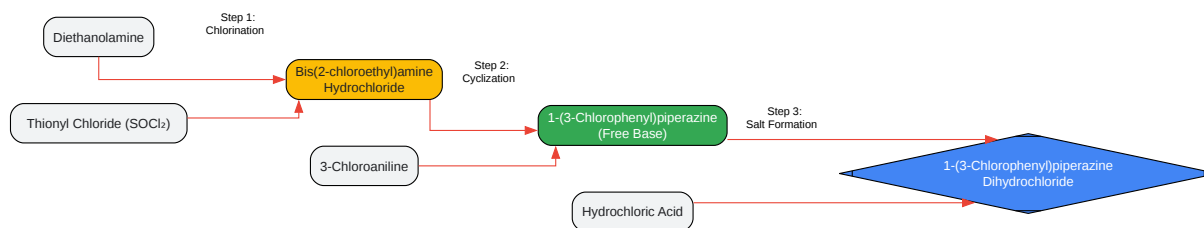
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Prepared by the Office of the Senior Application Scientist

Welcome to the technical support center for the synthesis of **1-(3-Chlorophenyl)piperazine dihydrochloride** (m-CPP HCl). This guide is designed for researchers, chemists, and drug development professionals to address common challenges and improve the yield and purity of this critical pharmaceutical intermediate.^{[1][2]} As a key precursor in the synthesis of antidepressant drugs like Trazodone, optimizing its production is paramount.^{[3][4]} This document moves beyond standard protocols to explain the causality behind experimental choices, empowering you to troubleshoot effectively.

Core Synthesis Pathway Overview

The most prevalent and industrially relevant synthesis of 1-(3-Chlorophenyl)piperazine involves a two-step process. It begins with the chlorination of diethanolamine to form a reactive intermediate, bis(2-chloroethyl)amine, followed by a cyclization reaction with 3-chloroaniline.^[5] The resulting free base is then converted to its more stable dihydrochloride salt for purification and storage.^{[6][7]}



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Sources

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